

# Trimethylboron-d9: A Comprehensive Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety information and detailed handling protocols for **Trimethylboron-d9**. The following sections outline the chemical and physical properties, associated hazards, and essential procedures for the safe use of this compound in a laboratory setting. Adherence to these guidelines is crucial for minimizing risks and ensuring a safe research environment.

# **Quantitative Data Summary**

The physical and chemical properties of **Trimethylboron-d9** are summarized in the tables below. Data for the non-deuterated analog, Trimethylboron, is also provided for comparison where available.

Table 1: Physical and Chemical Properties



Property	Trimethylboron-d9	Trimethylboron
Molecular Formula	C <sub>3</sub> D <sub>9</sub> B	СзН9В
Molecular Weight	64.97 g/mol [1][2][3]	55.91 g/mol [4]
Appearance	Colorless gas[2]	Colorless gas[5]
Odor	Repulsive, suffocating[5]	Repulsive, suffocating[5]
Boiling Point	-20.2 °C[2]	-20.2 °C[4][5]
Melting Point	-161.5 °C[2]	-161.5 °C[4][5]
Vapor Pressure	Not available	907 mmHg at 25°C[4]
Vapor Density	2.3 g/L (vapor, vs. air)[2]	2.3 (vs. air)[6]
Density	Not available	0.625 g/cm³ (liquid)[4]
Solubility in Water	Not applicable (reacts violently)[5]	Reacts violently[5]

Table 2: Hazard Information

Hazard Category	Classification	
GHS Pictograms	♂,  ⊶, corrosive	
GHS Signal Word	Danger[7]	
GHS Hazard Statements	H220: Extremely flammable gas.[7] H314: Causes severe skin burns and eye damage.[7] H331: Toxic if inhaled. H280: Contains gas under pressure; may explode if heated.[7]	
NFPA 704 Rating	Health: 4, Flammability: 4, Reactivity: 3[5]	

# **Experimental Protocols**

The safe handling of **Trimethylboron-d9**, a pyrophoric and toxic gas, necessitates meticulous planning and execution. The following protocols are based on established procedures for



handling air-sensitive and pyrophoric materials.

## **General Handling Precautions**

- Risk Assessment: Before any new procedure, a thorough risk assessment must be conducted.
- Work Area: All manipulations of **Trimethylboron-d9** must be performed in a well-ventilated area, inside a certified chemical fume hood or a glovebox.[3][6] The work area should be free of clutter and flammable materials.
- Inert Atmosphere: Due to its pyrophoric nature, **Trimethylboron-d9** must be handled under an inert atmosphere (e.g., argon or nitrogen) to prevent contact with air and moisture.[3][4]
- Never Work Alone: Never handle **Trimethylboron-d9** while working alone.[3][8] A second person should be present and aware of the hazards.
- Personal Protective Equipment (PPE): Appropriate PPE is mandatory. Refer to the PPE Selection Workflow diagram (Figure 2) for detailed guidance.

# Gas Cylinder Handling

- Inspection: Upon receipt, visually inspect the cylinder and valve for any signs of damage.
- Securing the Cylinder: Cylinders must be securely strapped or chained to a stable surface, such as a wall or a workbench.
- Transportation: Use a cylinder cart for transporting gas cylinders. Do not roll or drag them.
- Regulator: Use a regulator approved for corrosive and flammable gases. Ensure the threads on the regulator and cylinder valve are compatible.
- Leak Testing: After connecting the regulator, perform a leak test using an inert gas and a suitable leak detection solution (e.g., Snoop).

## Performing a Reaction with Trimethylboron-d9



This protocol outlines the transfer of **Trimethylboron-d9** from a lecture bottle to a reaction vessel using a Schlenk line.

## • System Preparation:

- Assemble and clamp the reaction glassware (e.g., a three-neck flask with a condenser, dropping funnel, and septum) on the Schlenk line.
- Ensure all glassware is oven-dried and free of moisture.
- Cycle the system between vacuum and inert gas at least three times to remove air and moisture.[4]

#### Gas Transfer:

- Connect the Trimethylboron-d9 lecture bottle to the Schlenk line via a stainless steel or other compatible tubing.
- With the inert gas flowing through the line to a bubbler, slowly open the cylinder valve.
- Control the flow of Trimethylboron-d9 into the reaction vessel using a needle valve or mass flow controller.
- Monitor the reaction temperature and pressure continuously.
- Reaction Quenching and Work-up:
  - Upon completion, close the cylinder valve.
  - Purge the system with inert gas to remove any residual Trimethylboron-d9.
  - Carefully and slowly quench any unreacted **Trimethylboron-d9** by adding a high-boiling point alcohol (e.g., isopropanol or tert-butanol) at a low temperature.
  - Proceed with the standard aqueous work-up only after ensuring all pyrophoric material has been safely quenched.

## Storage and Disposal



## Storage:

- Store Trimethylboron-d9 cylinders in a cool, dry, well-ventilated area away from incompatible materials such as oxidizers and water.[6]
- The storage area should be designated for toxic and flammable gases.
- Ensure the valve cap is securely in place when the cylinder is not in use.

## Disposal:

- Unused Trimethylboron-d9 must be disposed of as hazardous waste.
- Residual gas in empty cylinders should be carefully vented through a scrubbing system containing a suitable neutralizing agent.
- Follow all institutional, local, and national regulations for hazardous waste disposal.

## **Emergency Procedures**

- Small Gas Leak:
  - If a small leak is detected and it is safe to do so, close the cylinder valve.
  - Increase ventilation in the fume hood.
  - Evacuate the immediate area.
- Large Gas Leak or Fire:
  - Do not attempt to extinguish a fire involving Trimethylboron-d9 unless the gas flow can be stopped first.[10]
  - If the gas flow cannot be stopped, evacuate the laboratory immediately and activate the fire alarm.
  - o Call emergency services and inform them of the nature of the hazard.
- Personal Exposure:



- Inhalation: Move the affected person to fresh air immediately. Seek urgent medical attention.
- Skin Contact: If the gas ignites, it can cause thermal burns. Douse the affected area with copious amounts of water and seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.

## **Visualizations**

The following diagrams illustrate key safety workflows for handling Trimethylboron-d9.

Caption: Hierarchy of Controls for Managing Trimethylboron-d9 Risks.

Caption: PPE Selection Workflow for Trimethylboron-d9.

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